

An In-depth Technical Guide to 5,7-Dimethyl-8-hydroxyquinoline

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Compound of Interest

Compound Name: 5,7-Dimethyl-8-hydroxyquinoline

Cat. No.: B1300873

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Abstract

5,7-Dimethyl-8-hydroxyquinoline, a substituted derivative of the versatile chelating agent 8-hydroxyquinoline, is a compound of significant interest in medicinal chemistry and materials science. Its unique structural features, characterized by the presence of methyl groups at the 5 and 7 positions of the quinoline ring, modulate its physicochemical and biological properties. This technical guide provides a comprehensive overview of **5,7-Dimethyl-8-hydroxyquinoline**, including its chemical identity, physicochemical properties, detailed synthesis and analytical protocols, and an exploration of its biological activities and potential mechanisms of action.

Chemical Identity and Properties

5,7-Dimethyl-8-hydroxyquinoline is a solid organic compound with the chemical formula $C_{11}H_{11}NO$. Its structure consists of a quinoline core with a hydroxyl group at position 8 and methyl groups at positions 5 and 7.

Table 1: Chemical Identifiers for **5,7-Dimethyl-8-hydroxyquinoline**

Identifier	Value
CAS Number	37873-29-3
Molecular Formula	C ₁₁ H ₁₁ NO
IUPAC Name	5,7-dimethylquinolin-8-ol
SMILES	<chem>Cc1cc(C)c2c(c1O)nccc2</chem>
InChI Key	UKWMNFHGYXRSFQ-UHFFFAOYSA-N

Table 2: Physicochemical Properties of **5,7-Dimethyl-8-hydroxyquinoline**

Property	Value	Reference
Molecular Weight	173.21 g/mol	
Appearance	White to light yellow solid	
Melting Point	95-98 °C	
Boiling Point	126-129 °C (at 4 Torr)	
pKa	5.67 ± 0.30 (Predicted)	
LogP	2.5 (Predicted)	
Solubility	Soluble in organic solvents such as chloroform and methanol.	

Synthesis and Analysis

Synthetic Approach

The synthesis of **5,7-Dimethyl-8-hydroxyquinoline** can be achieved through established methods for quinoline synthesis, such as the Skraup or Friedländer synthesis, followed by appropriate substitution reactions. A plausible synthetic route, inferred from general procedures for substituted 8-hydroxyquinolines, is the Skraup synthesis using 2,4-dimethyl-6-aminophenol as the starting material.

Experimental Protocol: Synthesis of **5,7-Dimethyl-8-hydroxyquinoline** via Skraup Synthesis

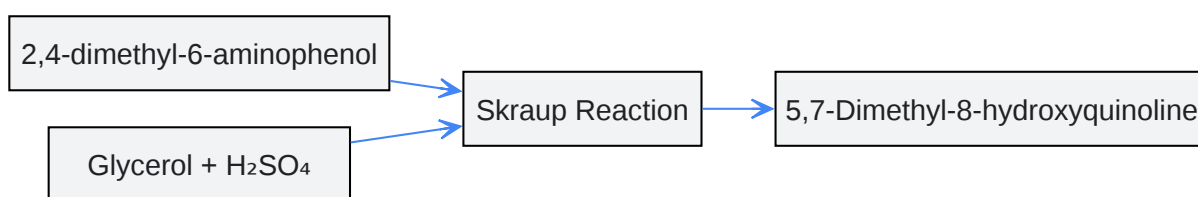
Materials:

- 2,4-dimethyl-6-aminophenol
- Glycerol
- Concentrated Sulfuric Acid
- Aniline (as a moderator)
- Iron(II) sulfate (as an oxidizing agent)
- Sodium hydroxide solution
- Hydrochloric acid solution
- Ethanol
- Dichloromethane

Procedure:

- In a three-necked round-bottom flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel, carefully add concentrated sulfuric acid to glycerol with cooling.
- Add 2,4-dimethyl-6-aminophenol and a small amount of aniline to the mixture.
- Heat the mixture gently and add iron(II) sulfate.
- The reaction is exothermic; control the temperature by cooling if necessary. After the initial vigorous reaction subsides, heat the mixture to 130-140°C for 3-4 hours.
- Cool the reaction mixture and cautiously pour it into a large volume of cold water.
- Neutralize the acidic solution with a concentrated sodium hydroxide solution until the product precipitates.

- Filter the crude product and wash it with water.
- For purification, dissolve the crude product in dilute hydrochloric acid, treat with activated charcoal, and filter.
- Reprecipitate the product by adding a sodium hydroxide solution.
- Filter the purified product, wash with water, and dry.
- Recrystallize the final product from ethanol or an ethanol-water mixture to obtain pure **5,7-Dimethyl-8-hydroxyquinoline**.



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Caption: Synthetic pathway for **5,7-Dimethyl-8-hydroxyquinoline**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis and purity assessment of **5,7-Dimethyl-8-hydroxyquinoline**.

Experimental Protocol: HPLC Analysis

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)

Mobile Phase:

- A mixture of acetonitrile and water (e.g., 60:40 v/v) with 0.1% trifluoroacetic acid. The exact ratio may need to be optimized.

Procedure:

- Prepare a standard solution of **5,7-Dimethyl-8-hydroxyquinoline** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the synthesized product in the mobile phase.
- Set the flow rate to 1.0 mL/min and the UV detection wavelength to approximately 254 nm.
- Inject the standard and sample solutions into the HPLC system.
- Identify the peak corresponding to **5,7-Dimethyl-8-hydroxyquinoline** by comparing the retention time with the standard.
- Determine the purity of the sample by calculating the peak area percentage.

Biological Activities and Signaling Pathways

8-Hydroxyquinoline and its derivatives are known to possess a wide spectrum of biological activities, which are often attributed to their ability to chelate metal ions. While specific data for **5,7-Dimethyl-8-hydroxyquinoline** is limited, its biological profile can be inferred from related compounds.

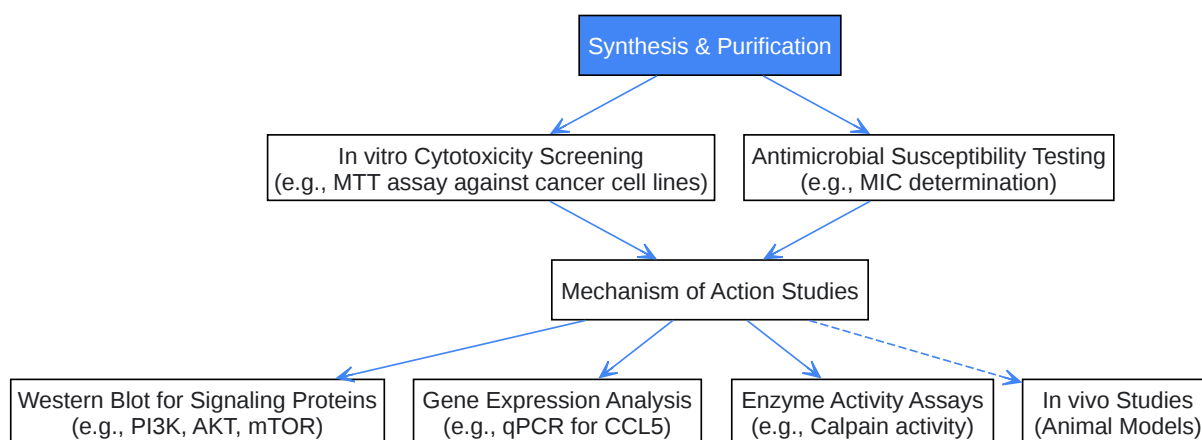
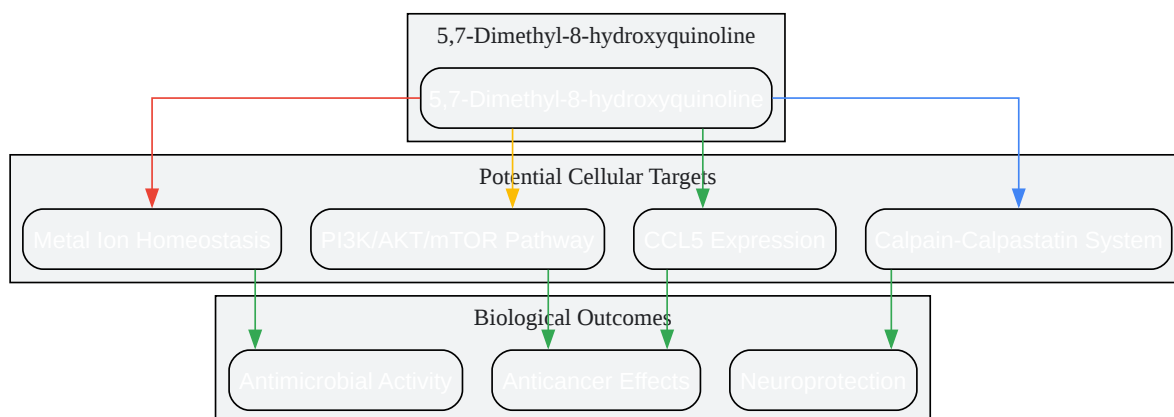
Potential Biological Activities:

- **Anticancer Activity:** Many 8-hydroxyquinoline derivatives exhibit cytotoxicity against various cancer cell lines. The proposed mechanisms include the induction of apoptosis and the inhibition of key signaling pathways involved in cell proliferation and survival. For instance, a novel 8-hydroxyquinoline derivative has been shown to suppress tumor invasiveness in esophageal carcinoma by downregulating the chemokine (C-C motif) ligand 5 (CCL5). Another quinoline derivative has been reported to inhibit the PI3K/AKT/mTOR signaling pathway in colorectal cancer.
- **Antimicrobial Activity:** The ability of 8-hydroxyquinolines to chelate essential metal ions for microbial growth makes them effective antibacterial and antifungal agents.

- **Neuroprotective Effects:** Some derivatives have shown promise in the context of neurodegenerative diseases. For example, certain 8-hydroxyquinolines have been observed to affect the calpain-calpastatin signaling pathway, which is implicated in neuronal cell death.

Potential Signaling Pathway Involvement:

Based on studies of related compounds, **5,7-Dimethyl-8-hydroxyquinoline** may interact with various signaling pathways.



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